

1-Propanesulfonic Acid: A Technical Guide to Safety, Hazards, and Toxicity

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Compound of Interest

Compound Name: *1-Propanesulfonic acid*

Cat. No.: B7797893

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the current knowledge regarding the safety, hazards, and toxicity of **1-Propanesulfonic acid** (CAS No. 5284-66-2). The document is intended for an audience of researchers, scientists, and drug development professionals who may handle or otherwise be exposed to this chemical. The primary identified hazard is its corrosive nature, classified under the Globally Harmonized System (GHS) as causing severe skin burns and eye damage. Notably, there is a significant lack of quantitative data for acute and chronic systemic toxicity. This guide summarizes the available hazard information, outlines detailed experimental protocols for assessing skin corrosion based on internationally recognized guidelines, and highlights critical data gaps in the toxicological profile of this compound.

Chemical Identification

Identifier	Value
Chemical Name	1-Propanesulfonic acid
Synonyms	Propanesulfonic acid, n-propane sulfonic acid
CAS Number	5284-66-2
Molecular Formula	C ₃ H ₈ O ₃ S
Molecular Weight	124.16 g/mol
Chemical Structure	CCCS(=O)(=O)O

Hazard Identification and Classification

1-Propanesulfonic acid is classified as a hazardous substance due to its corrosive properties. The primary routes of exposure are dermal and ocular contact, with potential for respiratory tract irritation if inhaled.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage [1] [2]
Serious Eye Damage/Eye Irritation	Category 1	H314: Causes severe skin burns and eye damage [3]

Signal Word: Danger[\[1\]](#)[\[2\]](#)

Hazard Pictogram:

-  alt text

(GHS05)[\[4\]](#)

Precautionary Statements

A comprehensive list of precautionary statements is provided by suppliers and safety databases. Key statements include:

Code	Statement
P260	Do not breathe dust/fume/gas/mist/vapours/spray. [5]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [5]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [5]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. [4]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5]
P310	Immediately call a POISON CENTER or doctor/physician. [6]
P405	Store locked up. [5]
P501	Dispose of contents/container to an approved waste disposal plant. [5]

Toxicological Data

There is a significant and critical lack of empirical toxicological data for **1-Propanesulfonic acid** in publicly accessible literature and databases. The primary characterization of its toxicity is inferred from its corrosive properties.

Acute Toxicity

No quantitative data (LD50 or LC50) is available for oral, dermal, or inhalation routes of exposure.

Route	Species	Value	Reference
Oral	Not Reported	No data available	[2] [5]
Dermal	Not Reported	No data available	[2] [5]
Inhalation	Not Reported	No data available	[2] [5]

Skin and Eye Effects

The substance is confirmed to be corrosive to skin and eyes. Contact causes severe burns, irreversible tissue damage, and in the case of eye contact, risk of serious damage and blindness.[\[1\]](#)[\[2\]](#)[\[3\]](#) Ingestion is expected to cause severe swelling and damage to delicate tissues, with a danger of perforation.[\[7\]](#)

Chronic Toxicity and Other Endpoints

No data is available for repeated dose toxicity, carcinogenicity, germ cell mutagenicity, or reproductive toxicity. The toxicological properties have not been fully investigated.[\[7\]](#)

Toxicological Endpoint	Result	Reference
Respiratory or Skin Sensitization	No data available	[2]
Germ Cell Mutagenicity	No data available	[2]
Carcinogenicity	No data available	[2]
Reproductive Toxicity	No data available	[2]
STOT-Single Exposure	No data available	[2]
STOT-Repeated Exposure	No data available	[2]
Aspiration Hazard	No data available	[2]

Experimental Protocols

Given the classification of **1-Propanesulfonic acid** as a skin corrosive, the most relevant and modern experimental protocol is the OECD Test Guideline 431: In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method. This non-animal testing approach is widely accepted for regulatory hazard identification.[\[8\]](#)

OECD Test Guideline 431: In Vitro Skin Corrosion

Objective: To identify corrosive chemicals and mixtures, and to sub-categorize them where possible, without the use of live animals. The test determines the potential of a chemical to cause irreversible damage to the skin.[\[1\]](#)

Principle: The test method is based on the premise that corrosive chemicals can penetrate the stratum corneum and are cytotoxic to the underlying cell layers of the skin.[\[9\]](#) The assay uses a three-dimensional Reconstructed Human Epidermis (RhE) model, which mimics the key biochemical and physiological properties of the human epidermis.[\[1\]](#) The test chemical is applied topically to the RhE tissue. Cell viability is then measured by the enzymatic conversion of the vital dye MTT (3-(4,5-Dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into a blue formazan salt, which is quantified spectrophotometrically.[\[1\]](#)[\[9\]](#) A reduction in cell viability below certain thresholds indicates a corrosive potential.[\[9\]](#)

Methodology:

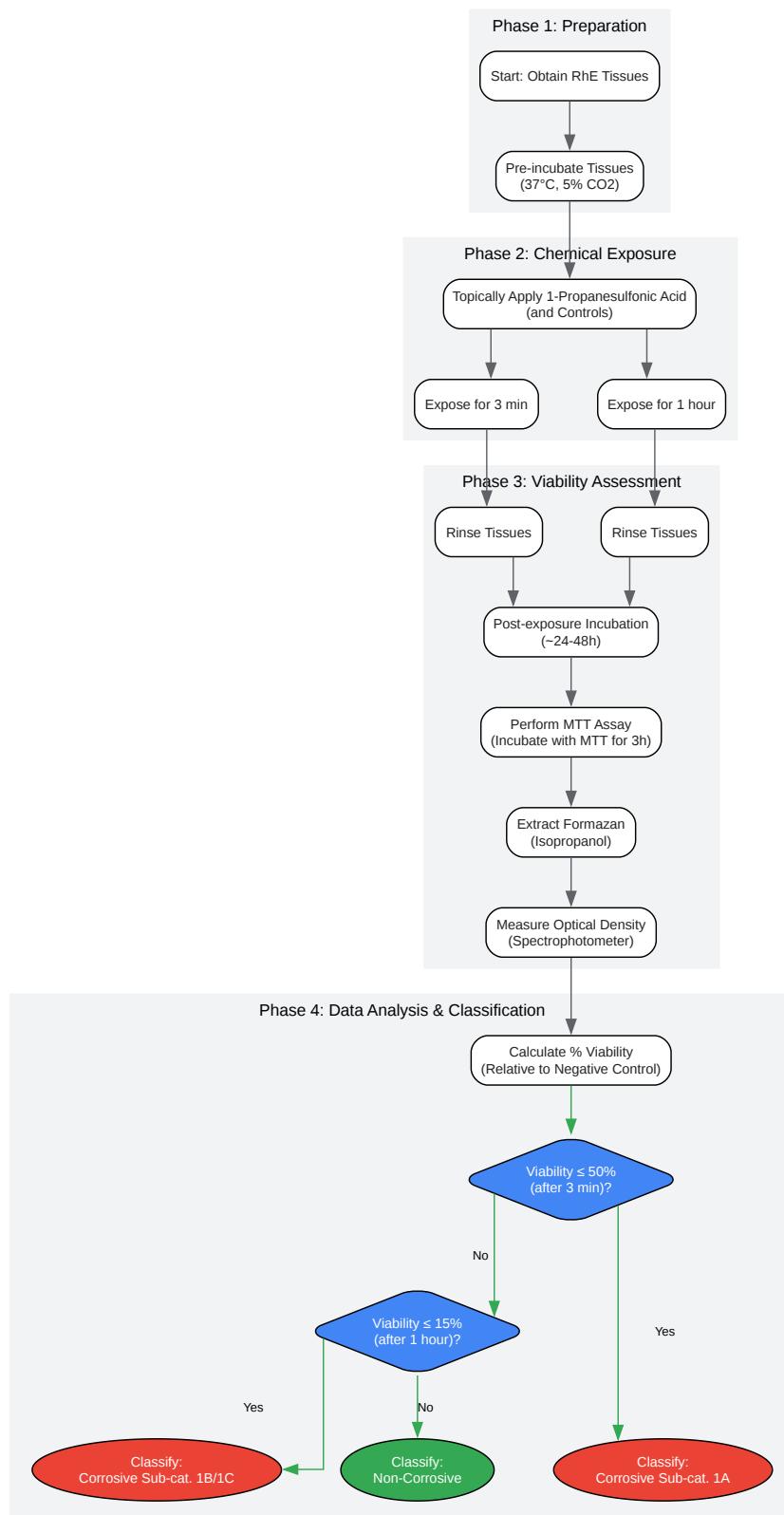
- **RhE Tissue Preparation:** Commercially available RhE models (e.g., EpiDerm™, EpiSkin™, SkinEthic™) are cultured on inserts at the air-liquid interface. Tissues are pre-incubated under controlled conditions (37°C, 5% CO₂) to ensure tissue integrity.
- **Test Chemical Application:**
 - For liquids like **1-Propanesulfonic acid**, a sufficient amount (e.g., 25 µL) is applied topically to the surface of the RhE tissue, ensuring uniform coverage.
 - Triplicate tissues are used for each test chemical and for positive and negative controls.
- **Exposure Times:** The chemical is applied for two distinct exposure periods to allow for sub-categorization:

- 3 minutes
- 1 hour
- Rinsing and Incubation: After the exposure period, the test chemical is carefully removed by rinsing the tissue surface with a buffered saline solution (e.g., PBS). The tissues are then transferred to fresh culture medium and incubated for a post-exposure period of approximately 24 to 48 hours.
- MTT Viability Assay:
 - Following the post-exposure incubation, tissues are transferred to a solution containing MTT (e.g., 0.3-1.0 mg/mL).
 - The tissues are incubated for approximately 3 hours, during which viable cells metabolize the MTT into a purple formazan precipitate.
 - The formazan is then extracted from the tissue using a solvent (e.g., isopropanol).
- Quantification: The optical density (OD) of the extracted formazan solution is measured using a spectrophotometer (e.g., at 570 nm).
- Data Interpretation:
 - Cell viability is calculated as a percentage relative to the negative control tissues.
 - The classification is based on the following criteria:
 - Corrosive Sub-category 1A: Mean viability is $\leq 50\%$ after a 3-minute exposure.
 - Corrosive (Sub-cat. 1B/1C): Mean viability is $> 50\%$ after 3 minutes, but $\leq 15\%$ after a 1-hour exposure.
 - Non-corrosive: Mean viability is $> 15\%$ after a 1-hour exposure.

Visualizations

Logical Workflow for Hazard Assessment

As there is no available data on the signaling pathways affected by **1-Propanesulfonic acid**, this diagram illustrates the logical workflow for assessing its primary hazard—skin corrosion—using the OECD 431 protocol.



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Caption: Workflow for in vitro skin corrosion testing via OECD Guideline 431.

Conclusion and Data Gaps

1-Propanesulfonic acid is a corrosive chemical that poses a significant hazard upon direct contact, capable of causing severe skin burns and serious eye damage. All handling must be performed with appropriate personal protective equipment and engineering controls. The most significant finding of this technical review is the profound lack of systemic toxicity data. There is no available information on acute toxicity (LD50/LC50), carcinogenicity, mutagenicity, or reproductive effects. For scientists and professionals in drug development, this lack of data means that the full toxicological profile is unknown, and exposure should be minimized until further studies are conducted. The use of validated in vitro testing methods, such as the OECD 431 protocol detailed herein, is the recommended approach for confirming the corrosive properties of this and similar chemicals in a modern, ethical, and scientifically robust manner. Further research is critically needed to characterize the systemic toxicity of **1-Propanesulfonic acid**.

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